

Echinenone in Current Research

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Compound Focus: Echinenone

CAS No.: 80348-65-8

Cat. No.: S564563

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Biological Context	Key Finding(s)	Quantitative Data / Measurement Methods	Source (DOI)
Tea Cultivar ('Huangjinya')	Carotenoid content (including echinenone) is significantly influenced by cultivation altitude and processing. [1]	Carotenoids: $551.88 \pm 7.09 \mu\text{g}\cdot\text{g}^{-1}$ (high-altitude) vs. lower in low-altitude; Targeted metabolomics quantified 16 carotenoids. [1]	10.3390/foods14203575
Avian Coloration (House Finch)	3-hydroxy-echinenone is the primary red pigment in plumage; its production may not follow the previously assumed CYP2J19/BDH1L pathway. [2]	Study identified 3-OH-echinenone as the major ketocarotenoid; Enzyme function assays and gene expression analysis (RNA sequencing) were used. [2]	10.1111/mec.17744
Cyanobacterial Photoprotection (OCP)	The photoconversion mechanism of the Orange Carotenoid Protein (OCP) depends on its chromophore (e.g., echinenone) and involves a unique two-photon process. [3]	For echinenone-bound OCP, the active OCPR form is only produced after two photon absorptions ~1 second apart; analyzed via visible broadband transient	10.1021/jacs.4c13341

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		absorption spectroscopy. [3]	
Carotenoid Biosynthesis (Cyanobacteria)	Echinenone is a fundamental biosynthetic intermediate and natural chromophore in cyanobacteria. [4]	Pathway characterization using genetic and biochemical methods; echinenone is produced from β -carotene by a β -carotene ketolase (CrtO or CrtW). [4]	-

Experimental Protocols: Key Methods

Here are detailed methodologies for working with and analyzing echinenone, as cited in the literature.

HPLC Analysis of Carotenoids (using Echinenone as a Standard)

This protocol is adapted from a methods paper detailing the extraction and quantification of β -carotene, using echinenone as an internal standard. [4] [5]

- **Materials:**

- **Carotenoid standards:** Echinenone (e.g., Carotenature #0283) and β -carotene (e.g., Sigma #C9750). [5]
- **Extraction solvents:** Petroleum ether, methanol, acetone (ACS or HPLC grade).
- **HPLC System:** e.g., Ultimate 3000 (Thermo Fisher Scientific).
- **HPLC Column:** Reverse-phase C18 column (e.g., Denali C18, 250 mm \times 4.6 mm, 5 μ m).
- **Mobile Phase:** Acetonitrile 70% : Methylene chloride 15% : Methanol 15% (HPLC grade). [4]

- **Protocol:**

- **Sample Preparation:** Homogenize tissue sample. For 100 μ L of supernatant, add 20 μ L of echinenone internal standard (e.g., 1 ng/ μ L) and 80 μ L of methanol. [4]

- **Lipid Extraction:** Add 2 mL of petroleum ether, vortex for 30 seconds, and centrifuge (e.g., 382 × g for 3 min). Transfer the supernatant (organic layer) to a new tube. Repeat the extraction. [4]
- **Drying and Reconstitution:** Evaporate the combined supernatant to dryness under a stream of nitrogen gas. Reconstitute the residue in 50 µL of HPLC mobile phase. [4]
- **HPLC Injection & Analysis:** Inject 20 µL into the HPLC system with a mobile phase flow rate of 1.8 mL/min. Detect carotenoids by UV absorbance at **450 nm**. [4]
- **Quantification:** Identify echinenone and other carotenoids by comparing their retention times and spectra to authentic standards. Generate a standard curve with a series of mass ratios of echinenone to β-carotene for accurate quantification. [4]

Targeted Metabolomics for Pigment Profiling

This approach, used in the tea cultivar study, allows for the simultaneous absolute quantification of multiple pigments, including echinenone. [1]

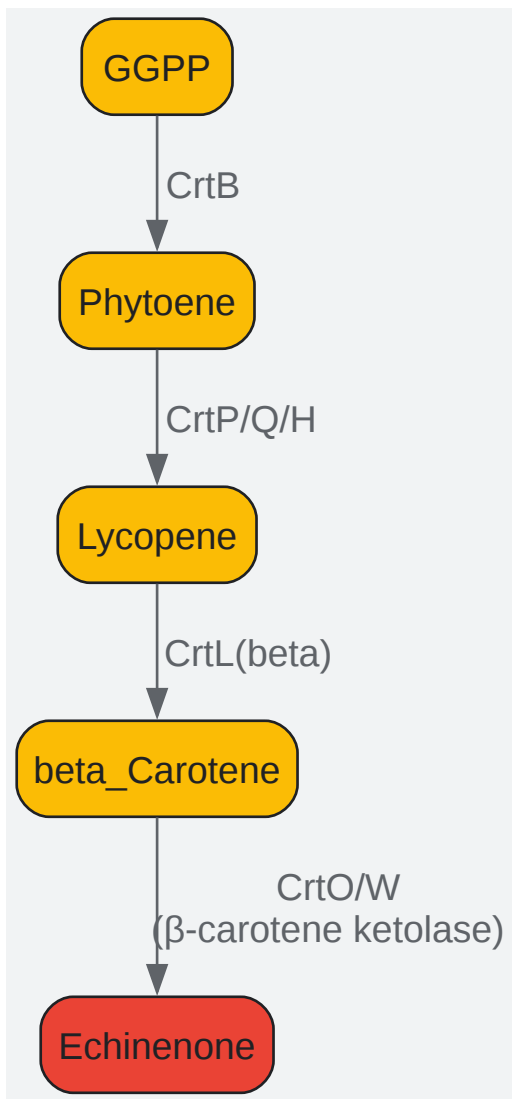
- **Core Technique:** Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Methodology:**
 - **Targeted Analysis:** The method is designed to detect and quantify a predefined list of metabolites—in this case, 16 carotenoids and 18 flavonoids. [1]
 - **Use of Standards:** Relies on authentic chemical standards for each compound to generate calibration curves, ensuring high specificity and accuracy for concentration measurements. [1]
 - **Application:** This protocol is ideal for precisely tracking changes in echinenone and related metabolite levels in response to experimental variables like environmental stress or different processing techniques. [1]

Signaling Pathway & Experimental Workflow Diagrams

Below are Graphviz-generated diagrams illustrating the core concepts from the research.

Biosynthetic Pathway of Echinenone in Cyanobacteria

This diagram summarizes the established biosynthetic route to echinenone in cyanobacteria, as described in the research. [4]

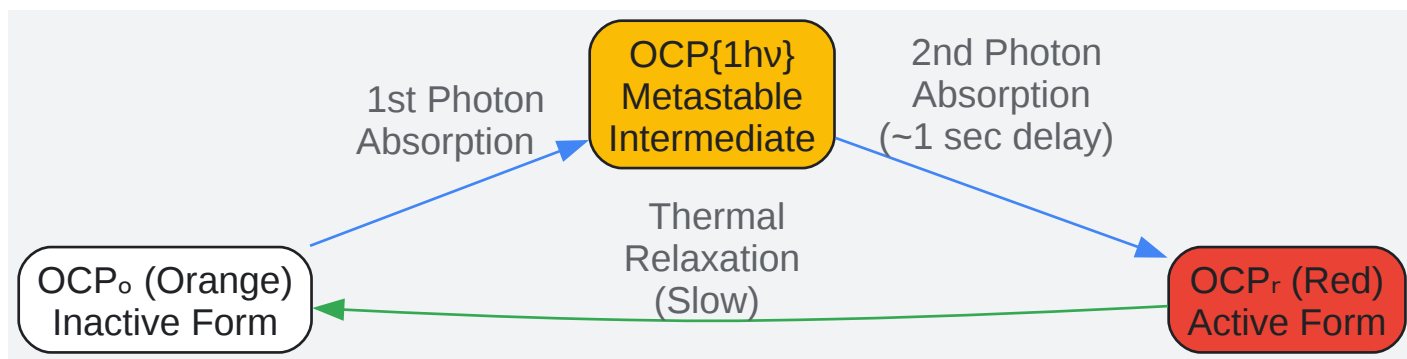


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Echinenone is synthesized from β-carotene via the ketolase CrtO/W in cyanobacteria. [4]

Two-Photon Photoconversion Mechanism of OCP

This diagram illustrates the unique two-photon absorption mechanism for OCP bound to echinenone, a key finding from the research. [3]



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For echinenone-bound OCP, the active red state (OCP_r) forms only after two sequential photon absorptions.

[3]

Research Implications and Future Directions

The gathered research points to several promising areas for further investigation:

- **Alternative Metabolic Pathways:** The finding in house finches suggests that **3-hydroxy-echinenone**, a key ornamental pigment, might be produced via an unknown, non-mitochondrial enzyme pathway distinct from the established CYP2J19/BDH1L mechanism. [2] Identifying this pathway is a significant open question.
- **Novel Photophysics for Biotechnology:** The **sequential two-photon mechanism** in echinenone-bound OCP acts as a natural threshold switch, preventing unnecessary photoprotection under low light. [3] This principle could inspire the design of nonlinear optical sensors or switches.
- **Leveraging Advanced Metabolomics:** The tea study demonstrates the power of **targeted metabolomics** to precisely quantify how pre-harvest (altitude) and post-harvest (processing) factors influence echinenone levels, a approach applicable to other crops and natural products. [1]

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